

# Rocbrutinib clinical trial outcomes acalabrutinib zanubrutinib

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## Compound Focus: Rocbrutinib

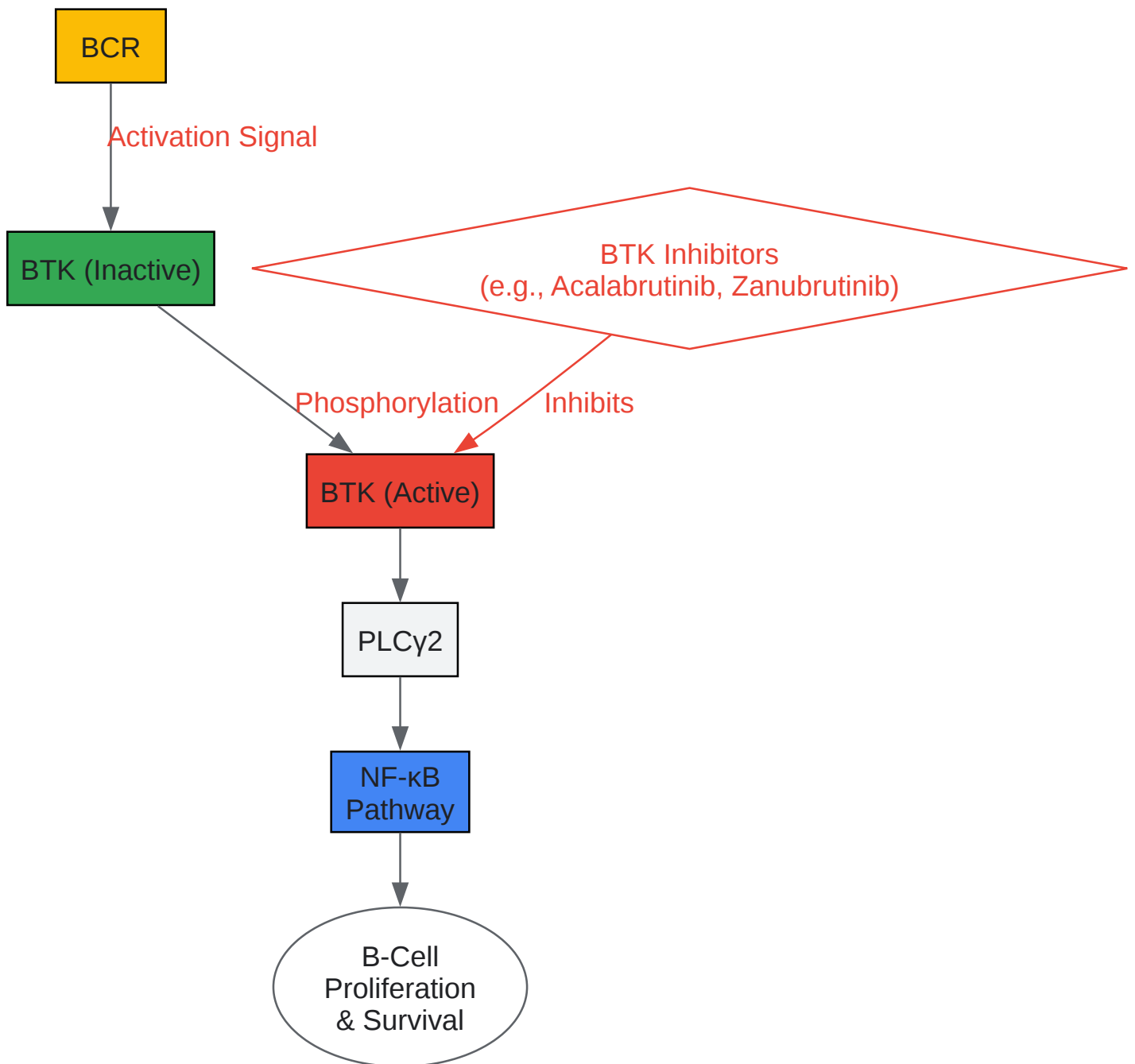
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## BTK Inhibitors at a Glance

Bruton's tyrosine kinase (BTK) inhibitors are a class of targeted therapy for B-cell malignancies. The following diagram illustrates the core BTK signaling pathway that these inhibitors target.



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## Comparative Clinical Trial Outcomes

The tables below summarize key efficacy and safety data from clinical trials for acalabrutinib and zanubrutinib.

## Efficacy Outcomes in Specific Indications

Indication	Regimen	Trial Name / Phase	Key Efficacy Outcomes	Citation
First-line MCL	Acalabrutinib + BR vs BR	ECHO (Phase 3)	<b>PFS:</b> HR 0.73, 95% CI 0.57-0.94; Median PFS 66.4 mo vs 49.6 mo. <b>OS trend:</b> HR 0.86, 95% CI 0.65-1.13.	[1] [2] [3]
R/R MCL	Zanubrutinib vs Acalabrutinib	Indirect Treatment Comparison	<b>PFS:</b> HR 0.57, 95% CI 0.35-0.94. <b>OS:</b> HR 0.43, 95% CI 0.23-0.82.	[4]
First-line CLL/SLL	Zanubrutinib vs BR	SEQUOIA (Phase 3)	<b>5-yr PFS rate:</b> 76% vs 40%. <b>Median PFS:</b> Not Reached vs 44 months.	[5]
R/R DLBCL	Zanubrutinib + SLS009	Phase 2a	<b>ORR:</b> 67% (4/6 patients in non-GCB subtype).	[6]

## Safety and Tolerability Profile

This data is primarily derived from a large meta-analysis comparing the three BTK inhibitors.

Adverse Event (AE) Category	Acalabrutinib vs Zanubrutinib (Relative Risk)	Notes and Context
All-Grade AEs (Average)	RR 1.12, 95% CrI 0.91-1.37	No significant difference in the overall average rate.
Grade ≥3 AEs (Average)	RR 0.90, 95% CrI 0.54-1.37	No significant difference in the overall average rate.
AEs More Frequent with Acalabrutinib		

Adverse Event (AE) Category	Acalabrutinib vs Zanubrutinib (Relative Risk)	Notes and Context
• Atrial Fibrillation	RR 0.51	Lower risk with acalabrutinib in this analysis.
• Headache	RR 0.32	Significantly lower risk with acalabrutinib.
• Diarrhea	RR 0.52	Lower risk with acalabrutinib.
• Infections (All Grade)	RR 0.53	Lower risk with acalabrutinib.
<b>AEs More Frequent with Zanubrutinib</b>		
• Neutropenia (All Grade)	RR 1.77	Higher risk with zanubrutinib.
• Hypertension (All Grade)	RR 1.43	Higher risk with zanubrutinib.
• Cellulitis (All Grade)	RR 8.2	Significantly higher risk with zanubrutinib.

**Cardiac Safety of Acalabrutinib:** A pooled analysis of three Phase 3 trials in CLL reported that the exposure-adjusted incidence rate of cardiac disorders was lower for acalabrutinib versus comparators (ibrutinib or chemoimmunotherapy), including in patients with pre-existing cardiovascular conditions [7].

## Key Experimental Methodologies

Understanding the design of the cited studies is crucial for interpreting the data.

- **Bayesian Hierarchical Model (for safety comparison):** This methodology was used to synthesize evidence from 61 trials (including both randomized and single-arm studies) to estimate the incidence and relative risks of adverse events.
  - **Workflow:** The model treated ibrutinib as a benchmark, allowing for indirect comparison between acalabrutinib and zanubrutinib. It accounted for between-study heterogeneity and

different grades of AEs to enhance the robustness of the estimates [8].

- **Simulated Treatment Comparison (STC) (for efficacy in R/R MCL):** This is an indirect comparison method used when head-to-head trials are unavailable.
  - **Process:** The analysis involved three parts: selecting and validating trials for comparability, matching patient-level data from a zanubrutinib trial with aggregated data from an acalabrutinib trial, and estimating the comparative treatment effect while adjusting for cross-trial differences in baseline characteristics (e.g., age, prior stem cell transplant) [4].
- **Phase 3 Trial Design (for first-line MCL: ECHO trial):**
  - **Population:** 635 patients with untreated MCL, ineligible for transplant.
  - **Intervention:** Acalabrutinib (oral, twice daily until progression) + BR (6 cycles) + Rituximab maintenance vs. Placebo + BR + Rituximab maintenance.
  - **Primary Endpoint:** Progression-free survival (PFS) assessed by an independent review committee [2].

## Interpretation and Key Insights

- **Efficacy Context:** The superior PFS and OS for zanubrutinib over acalabrutinib in R/R MCL comes from an **indirect comparison**, which is less reliable than a head-to-head randomized trial. The results should be considered hypothesis-generating [4].
- **Safety Profiles are Distinct:** The meta-analysis clearly shows that while both second-generation inhibitors are safer than ibrutinib, they have different AE spectra. Acalabrutinib appears to have a lower incidence of cardiac events (like atrial fibrillation), while zanubrutinib is associated with a higher incidence of some hematological and inflammatory events (like neutropenia and cellulitis) [8].
- **Novel Combinations:** Research into combining BTK inhibitors with other targeted agents, like the CDK9 inhibitor SLS009 with zanubrutinib, shows promise for overcoming resistance in difficult-to-treat lymphomas [6].

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